

A Comparative Guide to the Mechanical Properties of Keratin Films and Synthetic Polymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KERATIN

Cat. No.: B1170402

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The selection of appropriate materials is a critical decision in the development of biomedical devices, drug delivery systems, and tissue engineering scaffolds. Both natural and synthetic polymers are extensively investigated for these applications, each offering a unique set of properties. This guide provides an objective comparison of the mechanical properties of **keratin**-based films, derived from natural sources, and commonly used synthetic biodegradable polymers: polylactic acid (PLA), polycaprolactone (PCL), and poly(lactic-co-glycolic acid) (PLGA). The information presented is supported by experimental data to aid in material selection for research and development.

Data Presentation: A Comparative Analysis of Mechanical Properties

The mechanical behavior of a material is crucial for its performance under physiological conditions. The following table summarizes the key mechanical properties—tensile strength, Young's modulus, and elongation at break—for **keratin** films and the selected synthetic polymers. These values are indicative and can vary depending on the source of the **keratin**, the specific grade of the synthetic polymer, and the processing methods used to create the films.

Material	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)
Keratin Film (from wool)	27.8 ± 2.9[1]	1.218 ± 0.08[1]	12 ± 6[2]
Keratin Film (from feathers)	0.9 - 4.7[2]	0.038 - 0.098[2]	30.4 - 65.0[2]
Poly(lactic Acid (PLA) Film	33.4 - 83[3][4]	2.74 - 3.9[3][5]	3.5 - 17.9[4][6]
Polycaprolactone (PCL) Film	9.5 - 11.5[7][8]	0.15 - 0.35[7]	>400[7]
Poly(lactic-co-glycolic acid) (PLGA) Film	5.5 - 58[9][10]	0.0027 - 0.1[11][12]	130.1 - 501[10][13]

Experimental Protocols: Determining Mechanical Properties

The data presented in this guide is typically obtained through standardized tensile testing procedures. The following is a detailed methodology based on the ASTM D882 standard, which is widely accepted for determining the tensile properties of thin plastic sheeting and films.

Objective: To determine the tensile strength, Young's modulus, and elongation at break of polymer films.

Materials and Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Grips for holding the film specimens
- Extensometer (optional, for precise strain measurement)
- Micrometer for measuring film thickness
- Specimen cutting die or a sharp, clean cutting tool

- Conditioning chamber with controlled temperature and humidity

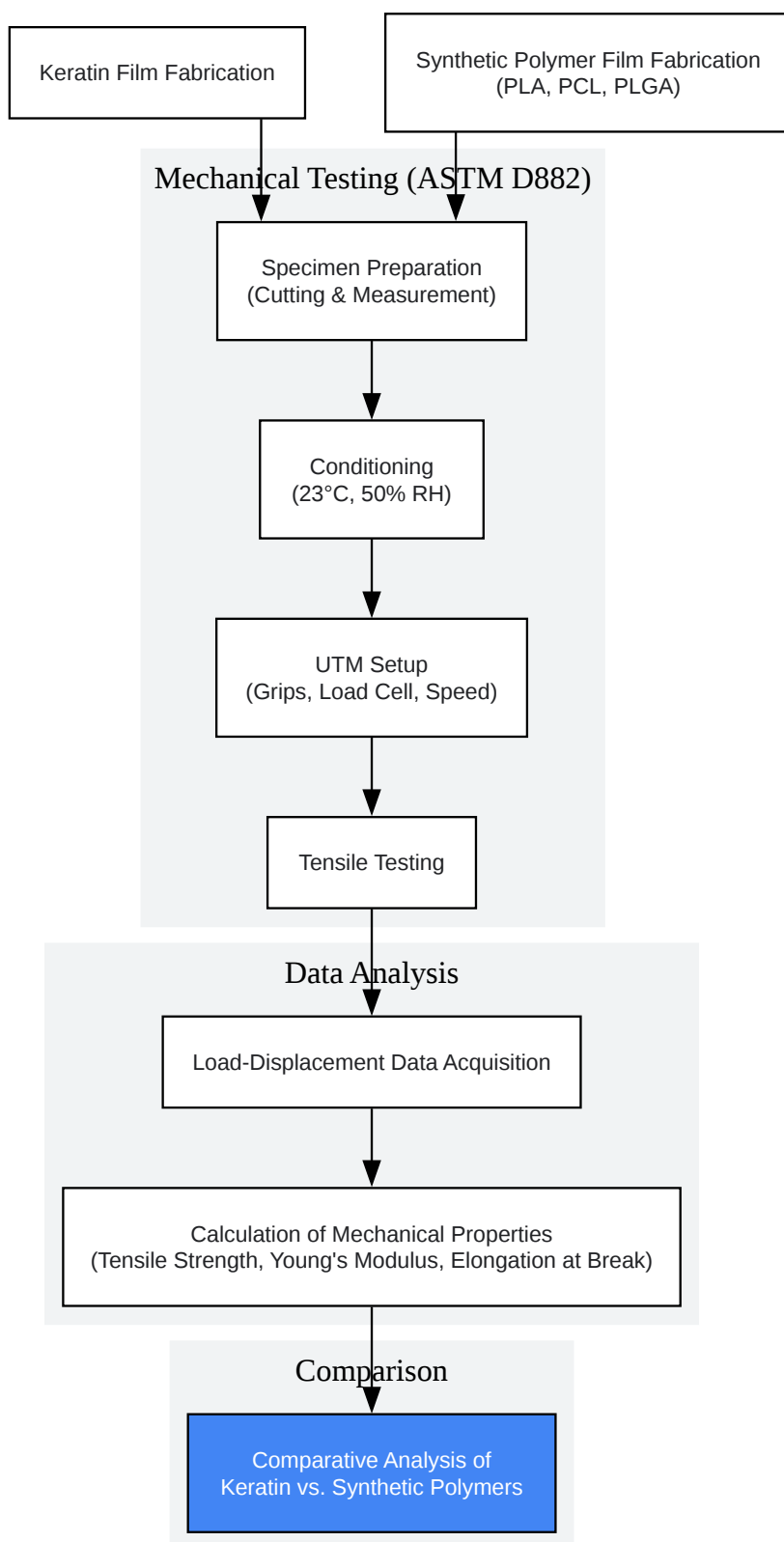
Procedure:

- Specimen Preparation:
 - Cut the polymer films into rectangular or dumbbell-shaped specimens according to ASTM D882 specifications. A common rectangular specimen size is 100 mm in length and 10-25 mm in width.
 - Ensure the edges of the specimens are smooth and free of nicks or defects, as these can act as stress concentrators and lead to premature failure.
 - Measure the thickness of each specimen at several points along the gauge length and calculate the average thickness.
- Conditioning:
 - Condition the specimens at a standard temperature and relative humidity (e.g., $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ RH) for a minimum of 40 hours prior to testing, as specified in ASTM D618. This ensures that the material properties are not unduly influenced by environmental variations.
- Test Setup:
 - Set up the Universal Testing Machine with the appropriate grips and load cell. The load cell capacity should be chosen such that the expected failure load of the specimen falls within the accurate range of the cell.
 - Set the initial grip separation (gauge length) on the UTM. A typical gauge length is 50 mm.
 - Set the crosshead speed (rate of grip separation). This will depend on the material being tested and the specific requirements of the test. A common speed for rigid materials is 5 mm/min, while more extensible materials may be tested at 500 mm/min.
- Testing:

- Securely clamp the conditioned specimen in the grips of the UTM, ensuring it is aligned vertically and not twisted.
- If using an extensometer, attach it to the specimen within the gauge length.
- Start the test, and the UTM will apply a tensile load to the specimen at the specified crosshead speed.
- Record the load and displacement (or strain from the extensometer) data continuously until the specimen fractures.
- Repeat the test for a statistically significant number of specimens (typically at least five) for each material.
- Data Analysis:
 - From the load-displacement curve, calculate the following:
 - Tensile Strength: The maximum stress the film can withstand before breaking. It is calculated by dividing the maximum load by the original cross-sectional area of the specimen.
 - Young's Modulus (Modulus of Elasticity): A measure of the film's stiffness. It is calculated from the slope of the initial linear portion of the stress-strain curve.
 - Elongation at Break: The percentage increase in the length of the specimen at the point of fracture. It is calculated by dividing the extension at the moment of rupture by the initial gauge length and multiplying by 100.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for comparing the mechanical properties of **keratin** and synthetic polymer films.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for comparing mechanical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Preparation and physicochemical properties of compression-molded keratin films - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ductile keratin films from deep eutectic solvent-fractionated feathers - RSC Advances (RSC Publishing) DOI:10.1039/D1RA05123G [pubs.rsc.org]
- 3. jame.um.ac.ir [jame.um.ac.ir]
- 4. Mechanical properties and cytotoxicity of PLA/PCL films - PMC [pmc.ncbi.nlm.nih.gov]
- 5. dspace.mit.edu [dspace.mit.edu]
- 6. scribd.com [scribd.com]
- 7. Influence of polymer solution composition on the microstructure and thermal and mechanical characteristics of polycaprolactone films [scholar.ppu.edu]
- 8. Effect of Functionalization of the Polycaprolactone Film Surface on the Mechanical and Biological Properties of the Film Itself [mdpi.com]
- 9. Super-Tough and Biodegradable Poly(lactide-co-glycolide) (PLGA) Transparent Thin Films Toughened by Star-Shaped PCL-b-PDLA Plasticizers - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Effect of PLGA Concentration in Electrospinning Solution on Biocompatibility, Morphology and Mechanical Properties of Nonwoven Scaffolds [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. Preparation and properties of poly (lactic acid-co-glycolic acid) film [plachina.com.cn]
- To cite this document: BenchChem. [A Comparative Guide to the Mechanical Properties of Keratin Films and Synthetic Polymers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170402#comparing-the-mechanical-properties-of-keratin-films-to-synthetic-polymers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com